A Comprehensive Technical Guide to Nizatidine-d3 Sulfoxide: Synthesis, Characterization, and Application

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Compound of Interest

Compound Name:	*Nizatidine-d3 Sulfoxide*
CAS No.:	*1795136-43-4*
Cat. No.:	*B588252*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth exploration of **Nizatidine-d3 Sulfoxide**, a key deuterated metabolite of the H_2 receptor antagonist, Nizatidine. This document outlines its chemical identifiers, including SMILES and InChIKey, and presents a detailed, logical pathway for its synthesis and characterization. Furthermore, this guide elucidates the critical role of **Nizatidine-d3 Sulfoxide** as an internal standard in pharmacokinetic and bioanalytical studies, offering insights into its application for enhancing the accuracy and reliability of quantitative analyses. This whitepaper is intended to be a valuable resource for researchers and professionals engaged in drug metabolism studies, analytical method development, and the broader field of pharmaceutical sciences.

Introduction: The Significance of Deuterated Metabolites in Pharmaceutical Research

Nizatidine is a potent and selective histamine H_2 receptor antagonist widely used in the treatment of peptic ulcer disease and gastroesophageal reflux disease (GERD).[1] Like many pharmaceuticals, Nizatidine undergoes metabolism in the body, leading to the formation of various metabolites, including Nizatidine Sulfoxide.[2] The study of these metabolites is crucial for a comprehensive understanding of a drug's pharmacokinetic profile, efficacy, and potential for drug-drug interactions.

The use of stable isotope-labeled internal standards is a cornerstone of modern bioanalytical techniques, particularly in liquid chromatography-mass spectrometry (LC-MS) assays.[3][4] Deuterium-labeled compounds, such as **Nizatidine-d3 Sulfoxide**, are ideal internal standards as they are chemically identical to the analyte of interest but have a distinct mass. This allows for precise and accurate quantification by correcting for variations in sample preparation and instrument response.[5][6] **Nizatidine-d3 Sulfoxide**, as the deuterated analogue of a primary metabolite, is an invaluable tool for pharmacokinetic studies of Nizatidine.[7]

This guide will provide a detailed overview of the essential technical data for **Nizatidine-d3 Sulfoxide**, offer a scientifically grounded approach to its synthesis and characterization, and discuss its practical applications in a research and development setting.

Core Chemical and Physical Data

A fundamental understanding of a molecule begins with its structural and identification data. The following table summarizes the key chemical identifiers for **Nizatidine-d3 Sulfoxide**.

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Identifier	Data	Source
IUPAC Name	(E)-1-N-[2-[[2-[(dimethylamino)methyl]-1,3-thiazol-4-yl]methylsulfinyl]ethyl]-2-nitro-1-N'-(trideuteriomethyl)ethene-1,1-diamine	[8]
Canonical SMILES	C(N(C([2H])([2H])[2H]))C(CS(CC1=CSC(CN(C)C)=N1)=O)=C\N(=O)=O	[9]
InChIKey	TZKMWRJRDCJAFI-OFYUJABRSA-N	[9]
CAS Number	1795136-43-4	[7][9]
Molecular Formula	$C_{12}H_{18}D_3N_5O_3S_2$	[7]
Molecular Weight	350.48 g/mol	[7]

Synthesis and Characterization: A Proposed Pathway

While a specific, published protocol for the synthesis of **Nizatidine-d3 Sulfoxide** is not readily available in peer-reviewed literature, a logical and robust synthetic route can be devised based on established methods for the synthesis of Nizatidine and the chemical principles of deuteration and oxidation.

Proposed Synthetic Workflow

The synthesis of **Nizatidine-d3 Sulfoxide** can be conceptualized as a two-stage process: first, the synthesis of the deuterated parent drug, Nizatidine-d3, followed by a selective oxidation of the sulfide to a sulfoxide.

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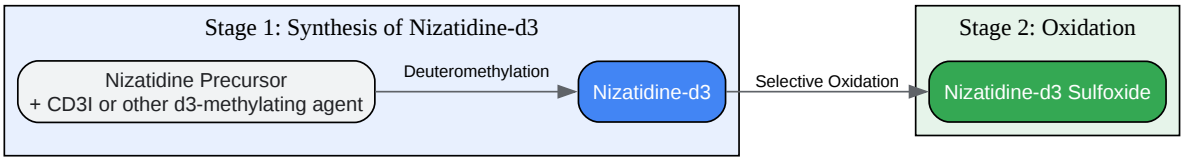

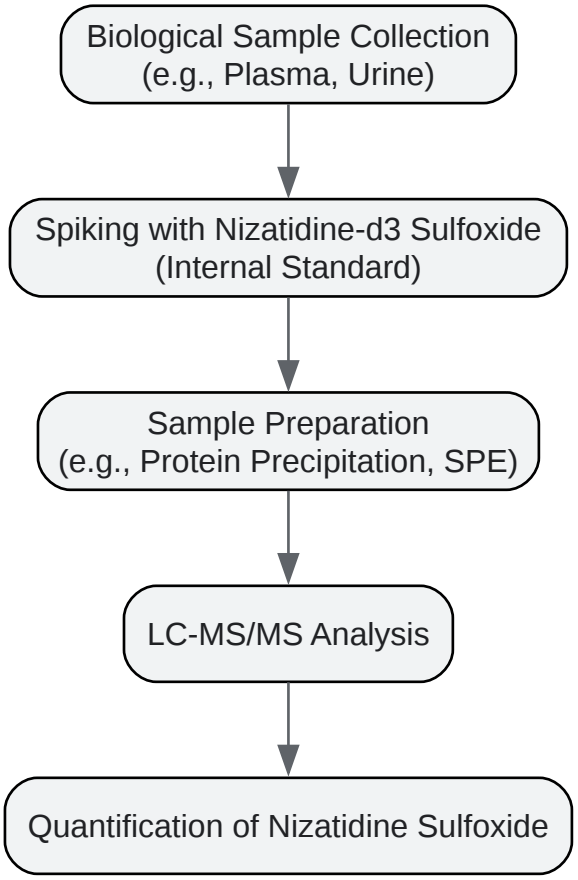

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